

Diclofenac diethylamine salt vs diclofenac sodium difference

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Compound Focus: Diclofenac Diethylamine

CAS No.: 78213-16-8

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Physicochemical and Biopharmaceutical Properties

The table below summarizes the core differences between the two salt forms, which fundamentally influence their formulation into topical products.

Property	Diclofenac Diethylamine (DDEA)	Diclofenac Sodium (DS)
Equilibrium Solubility (in water)	~33 mM at 25°C [1]	~66 mM at 25°C [1]
Molecular Behavior	Exhibits surfactant-like properties; can form micelles, leading to supersaturation and potential precipitation [2] [1]	Does not form micelles; salting-out effect is dominant [2]
Solid-State Forms	Characterized as a monohydrate; the anhydrate form is more soluble [1] [3]	Multiple forms characterized [1]
Membrane Transport	Lower maximum transport rate through a porous membrane compared to other salts [1]	Linear relationship between concentration and transport rate; higher maximum rate than DDEA [1]

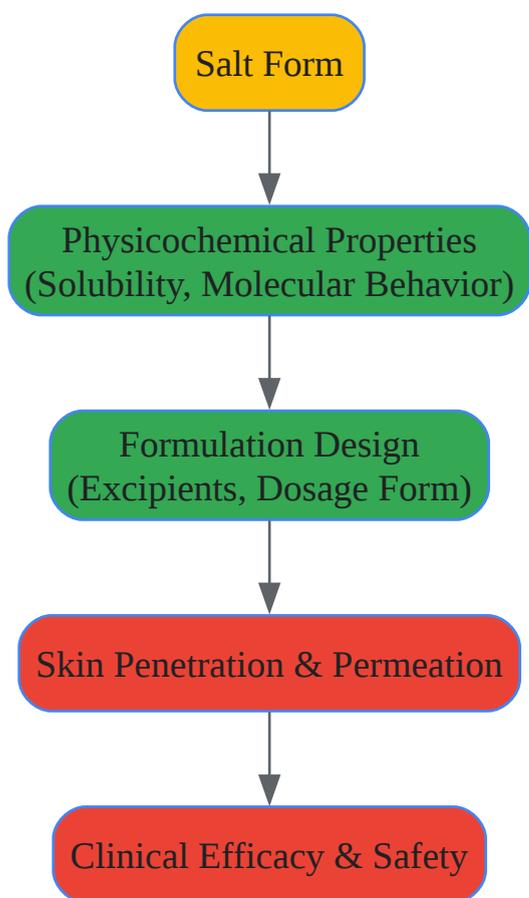
Property	Diclofenac Diethylamine (DDEA)	Diclofenac Sodium (DS)
Location in Micelles	In surfactant systems, tends to be located more in the hydrophobic core of micelles [2]	In surfactant systems, tends to be located in the polyoxyethylene mantle of micelles [2]

Formulation and Skin Permeation Characteristics

The salt form is one factor; the final formulation (gel, solution, etc.) and its excipients are equally critical in determining clinical performance.

Aspect	Diclofenac Diethylamine (DDEA)	Diclofenac Sodium (DS)
Solubility with Additives	Shows a salting-in effect at low electrolyte concentrations, then salting-out at higher concentrations [2]	Salting-out effect is dominant due to the common ion effect [2]
Performance in Topical Gels	A 4.64% w/w quick-penetrating solution demonstrated superior pain relief vs. a 1.16% w/w DDEA gel in one clinical study [4]	A 1% w/w gel has established efficacy and safety; systemic exposure is similar to a 1.16% w/w DDEA gel [5] [6]
Comparative Systemic Exposure	Gel 1.16% showed marginally lower (but bioequivalent) systemic exposure versus DS 1% gel at steady-state [6]	Gel 1% showed marginally higher systemic exposure versus DDEA 1.16% gel; difference not clinically meaningful [6]

The relationship between a drug's properties, its formulation, and its eventual clinical effect can be conceptualized as follows:



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Detailed Experimental Protocols from Cited Research

For researchers looking to replicate or build upon these findings, here are the methodologies from key studies.

Skin Permeation Studies Using Franz Diffusion Cells [7]

- **Objective:** To compare the cumulative absorption and flux of diclofenac from various commercial topical formulations.
- **Skin Source:** Human abdominal skin obtained from plastic surgery (ethical approval obtained), dermatomed to ~400 μm thickness.
- **Integrity Testing:** Skin barrier integrity was confirmed by measuring electrical resistance ($>10.9 \text{ k}\Omega$ and $<35 \text{ k}\Omega$).
- **Experimental Setup:** Static Franz diffusion cells with a 0.64 cm^2 exposed skin area and ~5 mL receptor chamber volume.

- **Receptor Fluid:** Phosphate-buffered saline (PBS) with 5% w/v Bovine Serum Albumin (BSA) to maintain sink conditions.
- **Application:** A single finite dose of 10 mg formulation per cm² was applied to the stratum corneum surface.
- **Sampling:** Receptor fluid was sampled at 0, 2, 4, 8, 16, and 24 hours.
- **Analysis:** Diclofenac concentration in receptor fluid was quantified using validated LC-MS/MS methods.

Physicochemical Characterization of Salt Forms [1] [3]

- **Salt Preparation:** Salts were prepared by dissolving diclofenac acid in a solvent and adding an equimolar amount of the base (diethylamine or sodium). The product was recovered by filtration and dried.
- **Equilibrium Solubility:** Determined in purified water at 25°C after achieving equilibrium.
- **Intrinsic Dissolution Rate (IDR):** Measured using a compressed disk of the pure salt form rotating in a dissolution medium to determine the solubility ratio of different hydrated and anhydrous forms.
- **pH-Solubility Profiling:** Solubility was measured across a range of pH levels to identify the pH of maximum solubility (pH_{max}).
- **Membrane Transport:** The transport of salt solutions through a porous cellulose membrane (Visking) was investigated to determine mass transfer coefficients.

Key Takeaways for Formulation Scientists

- **Salt Selection is Crucial:** The choice between DDEA and DS directly impacts the drug's solubility, stability, and supersaturation potential, which are critical for skin penetration [2] [1].
- **Formulation Trumps Salt Form:** A well-designed formulation (e.g., a quick-penetrating solution of DDEA) can outperform a less optimized gel of the same salt [4]. Excipients and dosage form are as important as the active ingredient itself [7].
- **Systemic Exposure is Formulation-Dependent:** Modern gel formulations of both DDEA and DS result in low and bioequivalent systemic exposure, minimizing the risk of systemic side effects and making both salts excellent choices for topical therapy [8] [6].

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References

1. Comparison of the physicochemical properties of the N-(2- ... [pubmed.ncbi.nlm.nih.gov]
2. Aqueous solubility of diclofenac diethylamine in the ... [pubmed.ncbi.nlm.nih.gov]
3. Comparison of the physicochemical properties of the N-(2- ... [sciencedirect.com]
4. Prospective, Open-Label, Randomized, Parallel Group,... [journals.lww.com]
5. Efficacy and safety of different topical diclofenac formulations ...
[bmcmusculoskeletdisord.biomedcentral.com]
6. P-084 - PAINWeek 2025 [painweek2025.eventscribe.net]
7. Comparison of Skin Permeation and Putative Anti- ... [dovepress.com]
8. Systemic bioavailability of topical diclofenac sodium gel 1 ... [pubmed.ncbi.nlm.nih.gov]

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